

A Comprehensive Technical Guide to the Solubility of 3,3,5-Trimethylcyclohexanone

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Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexanone

Cat. No.: B147574

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **3,3,5-trimethylcyclohexanone** in water and various organic solvents. This document is intended to be a valuable resource for laboratory researchers, chemists, and professionals in the pharmaceutical and chemical industries who utilize this compound in their work.

Introduction to 3,3,5-Trimethylcyclohexanone

3,3,5-Trimethylcyclohexanone is a cyclic ketone that is a colorless to very slightly yellow liquid at room temperature. It is recognized for its characteristic mint-like or camphoraceous odor. Due to its properties, it finds applications as an industrial solvent, in the synthesis of polymers and other organic compounds, and as a fragrance ingredient. A clear understanding of its solubility is crucial for its effective use in various applications, including reaction chemistry, formulation development, and purification processes.

Solubility of 3,3,5-Trimethylcyclohexanone

The solubility of a compound is a fundamental physical property that dictates its utility in various applications. This section details the solubility of **3,3,5-trimethylcyclohexanone** in aqueous and organic media.

Solubility in Water

3,3,5-Trimethylcyclohexanone is sparingly soluble in water. The presence of the polar ketone group allows for some interaction with water molecules, but the larger, nonpolar hydrocarbon structure limits its aqueous solubility.

Table 1: Quantitative Solubility of **3,3,5-Trimethylcyclohexanone** in Water

Temperature	Solubility (g/L)
20 °C	13[1][2]
Not Specified	30[1][2]

Solubility in Organic Solvents

3,3,5-Trimethylcyclohexanone exhibits good solubility in a wide range of common organic solvents.[3] This is attributed to its ability to engage in dipole-dipole interactions via its ketone group and van der Waals forces through its alkyl framework.

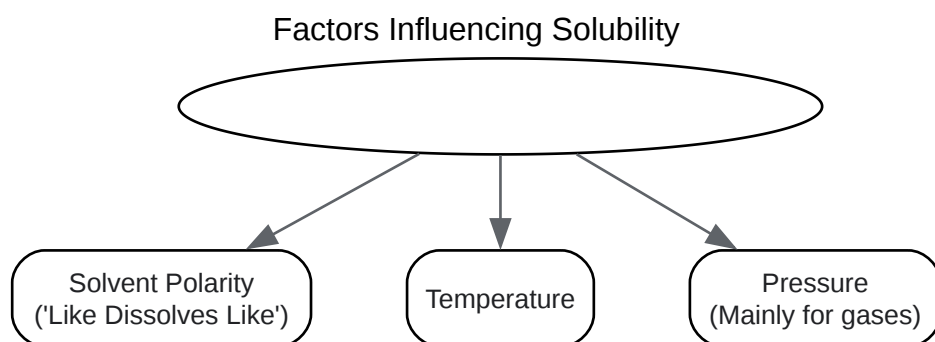
Table 2: Qualitative Solubility of **3,3,5-Trimethylcyclohexanone** in Organic Solvents

Solvent Class	Solubility
Alcohols	Soluble[2][4]
Oils	Soluble[2][4]
Broad array of organic solvents	Miscible[3]

While specific quantitative data for its solubility in various organic solvents is not readily available in the literature, its structural characteristics suggest high solubility in polar aprotic solvents (like acetone), ethers (like diethyl ether), esters (like ethyl acetate), and hydrocarbons (like toluene).

Factors Influencing Solubility

The solubility of **3,3,5-trimethylcyclohexanone** is influenced by several factors, primarily the chemical nature of the solvent, temperature, and pressure.



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Caption: Key factors that govern the solubility of a solute in a solvent.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **3,3,5-trimethylcyclohexanone** in a given solvent, based on the widely used shake-flask method.

Materials

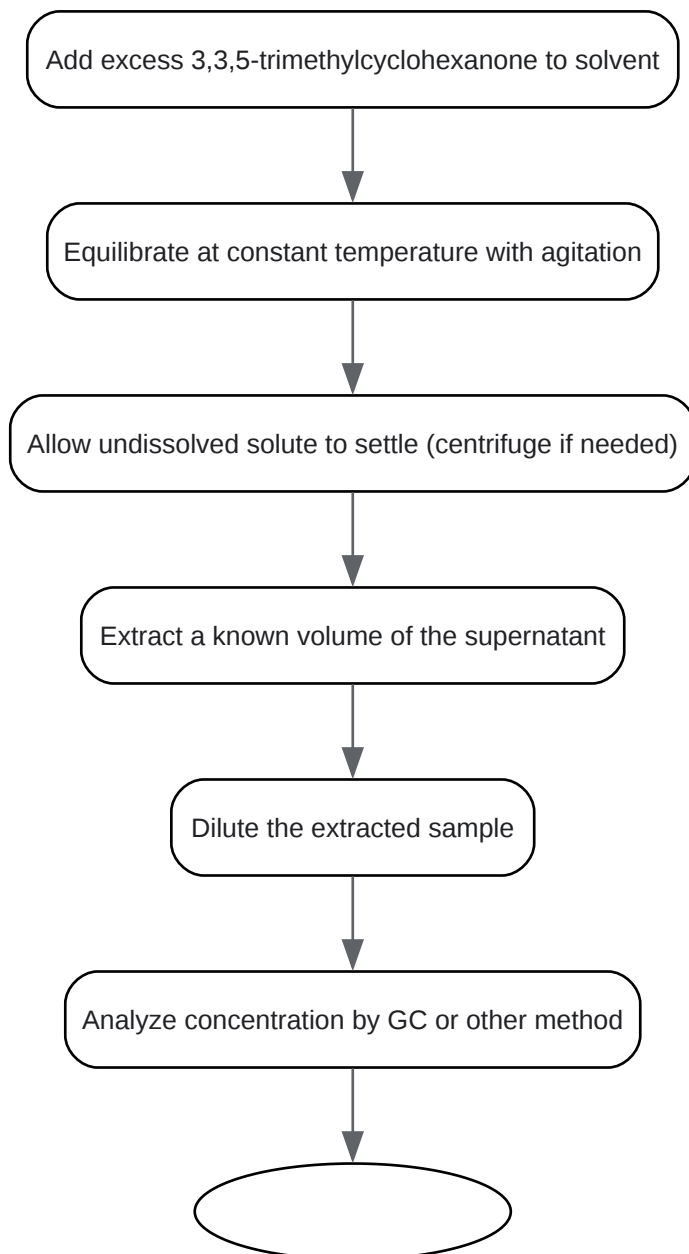
- **3,3,5-trimethylcyclohexanone** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Gas chromatograph (GC) with a suitable column and detector (e.g., Flame Ionization Detector - FID) or other suitable analytical instrument

- Syringes and vials

Procedure

- **Preparation of Supersaturated Solution:** Add an excess amount of **3,3,5-trimethylcyclohexanone** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The amount of ketone added should be more than what is expected to dissolve to ensure that a saturated solution is formed.
- **Equilibration:** Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the container to stand undisturbed at the same temperature to allow the undissolved ketone to settle. If necessary, centrifuge the sample to facilitate the separation of the solid and liquid phases.
- **Sample Extraction:** Carefully extract an aliquot of the clear supernatant (the saturated solution) using a syringe. It is crucial to avoid disturbing the undissolved material.
- **Dilution:** Accurately dilute the extracted aliquot with a known volume of the pure solvent to bring the concentration of **3,3,5-trimethylcyclohexanone** within the linear range of the analytical instrument.
- **Quantitative Analysis:** Analyze the diluted sample using a pre-calibrated gas chromatograph or another suitable analytical method to determine the concentration of **3,3,5-trimethylcyclohexanone**.
- **Calculation:** Calculate the solubility from the determined concentration and the dilution factor.

Experimental Workflow for Solubility Determination



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Caption: A stepwise workflow for the experimental determination of solubility.

Conclusion

This technical guide has summarized the available information on the solubility of **3,3,5-trimethylcyclohexanone** in water and organic solvents. While quantitative data for aqueous solubility is established, further research is needed to quantify its solubility in a broader range of organic solvents. The provided experimental protocol offers a robust framework for researchers to conduct such determinations in their own laboratories. A thorough understanding of the solubility of this compound will continue to be essential for its effective application in scientific research and industrial processes.

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